

# What are the physicochemical properties of Cyclopentyl phenylacetate?

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Compound of Interest

Compound Name: Cyclopentyl phenylacetate

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# Cyclopentyl Phenylacetate: A Comprehensive Physicochemical Profile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **Cyclopentyl Phenylacetate**. The information is presented to support research, development, and quality control activities involving this compound. All quantitative data is summarized for clarity, and detailed experimental protocols are provided for the determination of key properties.

# **Core Physicochemical Data**

**Cyclopentyl phenylacetate** is an ester with the molecular formula C<sub>13</sub>H<sub>16</sub>O<sub>2</sub>.[1] It presents as a liquid at room temperature. A comprehensive summary of its key physicochemical properties is provided in the table below.



Property	Value	Unit	Reference
Molecular Formula	C13H16O2	-	[1]
Molecular Weight	204.26	g/mol	[1][2]
Boiling Point	295	°C at 760 mmHg	[1]
Density	1.07	g/cm³	[1]
Refractive Index	1.531	-	[1]
Flash Point	124.7	°C	[1]
Vapor Pressure	0.00157	mmHg at 25°C	[1]

# **Experimental Protocols**

The following sections detail the standard methodologies for the determination of the principal physicochemical properties of liquid organic compounds such as **Cyclopentyl Phenylacetate**.

## **Determination of Boiling Point (Capillary Method)**

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for its determination on a small scale is the capillary method using a Thiele tube or a similar heating block.

#### Apparatus:

- Thiele tube or melting point apparatus with a heating block
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- · Liquid paraffin or silicone oil



#### Procedure:

- A small amount of **Cyclopentyl Phenylacetate** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- This assembly is then clamped within the Thiele tube, which is partially filled with a high-boiling point liquid like paraffin oil.
- The Thiele tube is heated gently and slowly at the side arm to ensure uniform heat distribution via convection currents.
- As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted. This indicates that the vapor pressure of the liquid is equal to the atmospheric pressure.
- The heat source is then removed, and the liquid is allowed to cool.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.

# **Determination of Density**

The density of a substance is its mass per unit volume. For a liquid like **Cyclopentyl Phenylacetate**, this can be accurately determined using a pycnometer or by direct mass and volume measurements.

#### Apparatus:

- Pycnometer (a specific gravity bottle) or a graduated cylinder and a balance
- Analytical balance



Water bath for temperature control

Procedure (using a pycnometer):

- The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed on an analytical balance.
- The pycnometer is then filled with distilled water of a known temperature and weighed again to determine the mass of the water. This allows for the calibration of the pycnometer's volume.
- The pycnometer is emptied, dried, and then filled with Cyclopentyl Phenylacetate.
- The filled pycnometer is placed in a constant temperature water bath to ensure the liquid reaches thermal equilibrium.
- The pycnometer is then weighed to determine the mass of the **Cyclopentyl Phenylacetate**.
- The density is calculated by dividing the mass of the **Cyclopentyl Phenylacetate** by the volume of the pycnometer (determined from the mass of the water and its known density at that temperature).

### **Determination of Refractive Index**

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property and is often used to identify and assess the purity of liquid samples. The Abbe refractometer is a standard instrument for this measurement.

#### Apparatus:

- · Abbe refractometer
- Constant temperature water bath
- Dropper
- Solvent for cleaning (e.g., acetone or ethanol)



Lens paper

#### Procedure:

- The Abbe refractometer is calibrated using a standard liquid with a known refractive index, often distilled water.
- The prism surfaces of the refractometer are cleaned with a suitable solvent and dried with lens paper.
- A few drops of Cyclopentyl Phenylacetate are placed on the surface of the measuring prism using a clean dropper.
- The prisms are closed and locked.
- The light source is adjusted to illuminate the prisms.
- While looking through the eyepiece, the adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered in the crosshairs.
- If color fringes are observed, the compensator is adjusted to eliminate them.
- The refractive index value is read directly from the instrument's scale. The temperature at
  which the measurement is taken should also be recorded, as the refractive index is
  temperature-dependent.

## **Spectroscopic Analysis**

Spectroscopic techniques are essential for the structural elucidation and purity assessment of organic compounds.

a. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS combines the separation capabilities of gas chromatography with the detection power of mass spectrometry to identify and quantify individual components of a mixture.

Sample Preparation:



- A dilute solution of **Cyclopentyl Phenylacetate** is prepared in a volatile organic solvent (e.g., dichloromethane or hexane). A typical concentration is around 10-100 μg/mL.
- The solution should be free of any particulate matter. If necessary, it should be filtered or centrifuged.
- The prepared sample is transferred to a GC autosampler vial.

#### Instrumentation and Analysis:

- A small volume of the sample (typically 1  $\mu$ L) is injected into the GC inlet, where it is vaporized.
- The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column. The separation of components is based on their boiling points and interactions with the stationary phase of the column.
- As each component elutes from the column, it enters the mass spectrometer.
- In the MS, the molecules are ionized (commonly by electron impact), and the resulting ions are separated based on their mass-to-charge ratio (m/z).
- The resulting mass spectrum provides a molecular fingerprint of the compound, allowing for its identification by comparing the fragmentation pattern to spectral libraries. The retention time from the GC provides an additional layer of identification.
- b. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the structure and chemical environment of atoms within a molecule.

#### Sample Preparation:

- Approximately 5-25 mg of **Cyclopentyl Phenylacetate** is dissolved in a deuterated solvent (e.g., CDCl<sub>3</sub>) in a small vial.
- The solution is filtered through a small plug of glass wool in a Pasteur pipette directly into a clean, dry NMR tube to remove any particulate matter.



- The final volume of the sample in the NMR tube should be approximately 0.6-0.7 mL.
- A small amount of a reference standard, such as tetramethylsilane (TMS), is typically added to the solvent to provide a reference point for the chemical shifts.

#### **Analysis:**

- The NMR tube is placed in the spectrometer's probe.
- The magnetic field is "shimmed" to achieve maximum homogeneity.
- The NMR experiment (e.g., <sup>1</sup>H, <sup>13</sup>C) is run, acquiring the free induction decay (FID).
- A Fourier transform is applied to the FID to obtain the NMR spectrum. Analysis of the chemical shifts, integration, and coupling patterns allows for the elucidation of the molecular structure.

#### c. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

#### Sample Preparation (Neat Liquid):

- A drop of Cyclopentyl Phenylacetate is placed directly onto the surface of a salt plate (e.g., NaCl or KBr).
- A second salt plate is placed on top to create a thin liquid film between the plates.
- The "sandwich" of salt plates is then placed in the sample holder of the IR spectrometer.

#### Analysis:

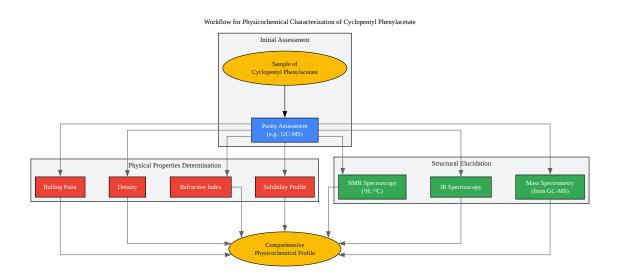
- A background spectrum of the empty spectrometer is first recorded.
- The sample is then scanned with infrared radiation.



• The resulting IR spectrum shows absorption bands at specific wavenumbers, which correspond to the vibrational frequencies of the functional groups present in the molecule (e.g., C=O stretch of the ester, C-O stretch, aromatic C-H bends).

# Visualization

The following diagram illustrates a logical workflow for the physicochemical characterization of a liquid organic compound like **Cyclopentyl Phenylacetate**.





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#### Physicochemical Characterization Workflow

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### References

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